

Application Notes: Sulfanilic Acid in Forensic Nitrite Analysis

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Compound of Interest

Compound Name: Sulfanilic acid

CAS No.: 97675-28-0

Cat. No.: B7769371

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Introduction

Sulfanilic acid is a primary reagent in the sensitive colorimetric detection of nitrite ions (NO_2^-), a cornerstone technique in various analytical fields, including forensic science. The most prominent application in forensics is the detection of gunshot residue (GSR), where nitrites are byproducts of the combustion of smokeless gunpowder.[1][2] The presence and spatial distribution of these nitrite particles on a target can be crucial for estimating muzzle-to-target distance.[1][3] The detection method, known as the Griess test, relies on a two-step diazotization-coupling reaction that produces a vividly colored azo dye.[4][5]

Principle of the Griess Reaction

The Griess test is based on a chemical reaction first described by Peter Griess in 1858.[6][7]

The process involves two main stages:

- **Diazotization:** In a highly acidic medium, **sulfanilic acid** reacts with nitrite ions to form a diazonium salt.[8][9] This reaction is highly specific to nitrites.

- Azo Coupling: The resulting diazonium salt is then coupled with an aromatic amine, most commonly N-(1-naphthyl)ethylenediamine dihydrochloride (NED) for quantitative analysis or alpha-naphthol for the qualitative Modified Griess Test used in GSR analysis.[1][4] This coupling reaction forms a stable, intensely colored azo dye.

The intensity of the resulting color is directly proportional to the initial nitrite concentration, allowing for both qualitative visualization and quantitative measurement via spectrophotometry. [4] For quantitative analysis, the absorbance is typically measured in the range of 520-550 nm. [8][10]

Forensic Significance

In forensic ballistics, the Modified Griess Test is a critical presumptive test used to visualize gunpowder patterns that may be faint or invisible to the naked eye.[1] When a firearm is discharged, unburnt and partially burnt gunpowder particles, which contain nitrites, are expelled from the muzzle and deposit on the target.[3] The density and spread of this nitrite pattern are used to estimate the distance between the firearm and the target at the time of discharge.[2][3] The test is performed first in the sequence of chemical examinations for GSR because it does not interfere with subsequent tests for lead and other residues.[1][11]

Quantitative Data Summary

The following tables summarize key quantitative parameters associated with the use of **sulfanilic acid** in nitrite analysis based on the Griess reaction.

Table 1: Reagent Compositions for Nitrite Analysis

Reagent Component	Source / Method	Concentration / Preparation
Sulfanilic Acid	Griess Reagent System[10]	1% (10 mg/mL) solution in 5% phosphoric acid
Modified Griess Test[12]	0.5 grams in 100 mL of distilled or deionized water	
Spectrophotometric Method[13]	0.50% sulfanilic acid, 0.0050% NED, and 0.29% hydrochloric acid	
Lovibond Method[14]	0.5g of sulfanilic acid in 30ml of glacial acetic acid, plus 120ml of deionized water	
Coupling Agent	Griess Reagent System[10]	0.1% N-(1-naphthyl)ethylenediamine dihydrochloride (NED)
Modified Griess Test[12]	0.28 grams of alpha-naphthol in 100 mL of methanol	
Acidic Medium	Griess Reagent System[10]	5% Phosphoric Acid (as solvent for sulfanilic acid)
Modified Griess Test[1][12]	15% Glacial Acetic Acid	

Table 2: Analytical Parameters for Spectrophotometric Nitrite Determination

Parameter	Value	Source / Method
Maximum Absorbance (λ_{max})	~540 nm	General Griess Reaction[8]
548 nm	Griess Reagent Kit[10]	
524 nm	Griess-Ilosvay Method[9]	
Detection Limit	1.0 μM	Griess Diazotization Reaction[10]
2.5 μM (125 pmol)	Griess Reagent System[6]	
0.010 mg/L	Spectrophotometric Method[15]	
Linearity Range	0.2 - 8.0 $\mu\text{g/mL}$	Using Methyl Anthranilate as coupling agent[15]
1 - 100 μM	Using a standard curve[10]	
Incubation Time	30 minutes	Griess Reagent Kit[10]
10 minutes	Colorimetric Nitrite Assay[16]	

Experimental Protocols

Protocol 1: Quantitative Spectrophotometric Analysis of Nitrite in Solution

This protocol details the quantitative determination of nitrite in aqueous samples using a **sulfanilic acid**-based Griess reagent.

1. Reagent Preparation:

- **Sulfanilic Acid** Solution (Component B): Prepare a 1% (w/v) solution of **sulfanilic acid** in 5% phosphoric acid.[10]
- N-(1-naphthyl)ethylenediamine (NED) Solution (Component A): Prepare a 0.1% (w/v) solution of NED in deionized water. Store this solution protected from light and air.[10]
- Nitrite Standard Solution (1 mM): Dissolve 0.069 g of sodium nitrite in 1 L of deionized water to prepare a 1 mM stock solution.

- Griess Reagent: Immediately before use, mix equal volumes of Component A and Component B. Do not store the mixed reagent for more than 8 hours.[10]

2. Standard Curve Generation:

- Prepare a series of nitrite standards with concentrations ranging from 1 μM to 100 μM by diluting the 1 mM stock solution with deionized water.[10]
- In separate microplate wells or cuvettes, add 150 μL of each standard solution.
- Add 20 μL of the freshly prepared Griess Reagent to each well.
- Add 130 μL of deionized water to bring the total volume to 300 μL .
- Incubate the mixture for 30 minutes at room temperature, protected from light.[10]
- Measure the absorbance at 548 nm using a spectrophotometer or microplate reader.[10]
- Plot a standard curve of absorbance versus nitrite concentration.

3. Sample Analysis:

- For each unknown sample, add 150 μL to a microplate well or cuvette.
- Add 20 μL of the Griess Reagent and 130 μL of deionized water.
- Incubate for 30 minutes at room temperature, protected from light.
- Measure the absorbance at 548 nm.[10]
- Determine the nitrite concentration in the sample by comparing its absorbance to the standard curve.

4. Potential Interferences:

- Strong oxidizing and reducing agents can interfere with the reaction.[17]
- High alkalinity (>600 mg/L) may shift the pH and give low results.[17]
- Certain ions such as silver, mercury, lead, and others can cause interference by precipitation. [18] Samples with high turbidity should be filtered.

Protocol 2: Modified Griess Test for Gunshot Residue Pattern Detection

This protocol describes the qualitative test used in forensic labs to detect nitrite patterns from gunshot residue on clothing or other surfaces.[1]

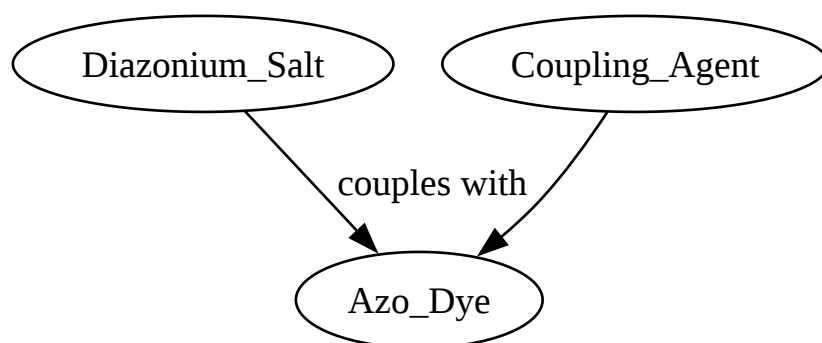
1. Reagent and Media Preparation:

- Sensitizing Solution:
- Solution A: Dissolve 0.5 grams of **sulfanilic acid** in 100 mL of distilled water.[12]
- Solution B: Dissolve 0.28 grams of alpha-naphthol in 100 mL of methanol.[12]
- Combine equal volumes of Solution A and Solution B immediately before use.
- Test Paper: Briefly submerge desensitized photographic paper (or photographic printer paper) in the sensitizing solution and allow it to dry on a clean, uncontaminated surface.[11][12]
- Acetic Acid Solution: Prepare a 15% (v/v) solution of glacial acetic acid in distilled water.[1][12]

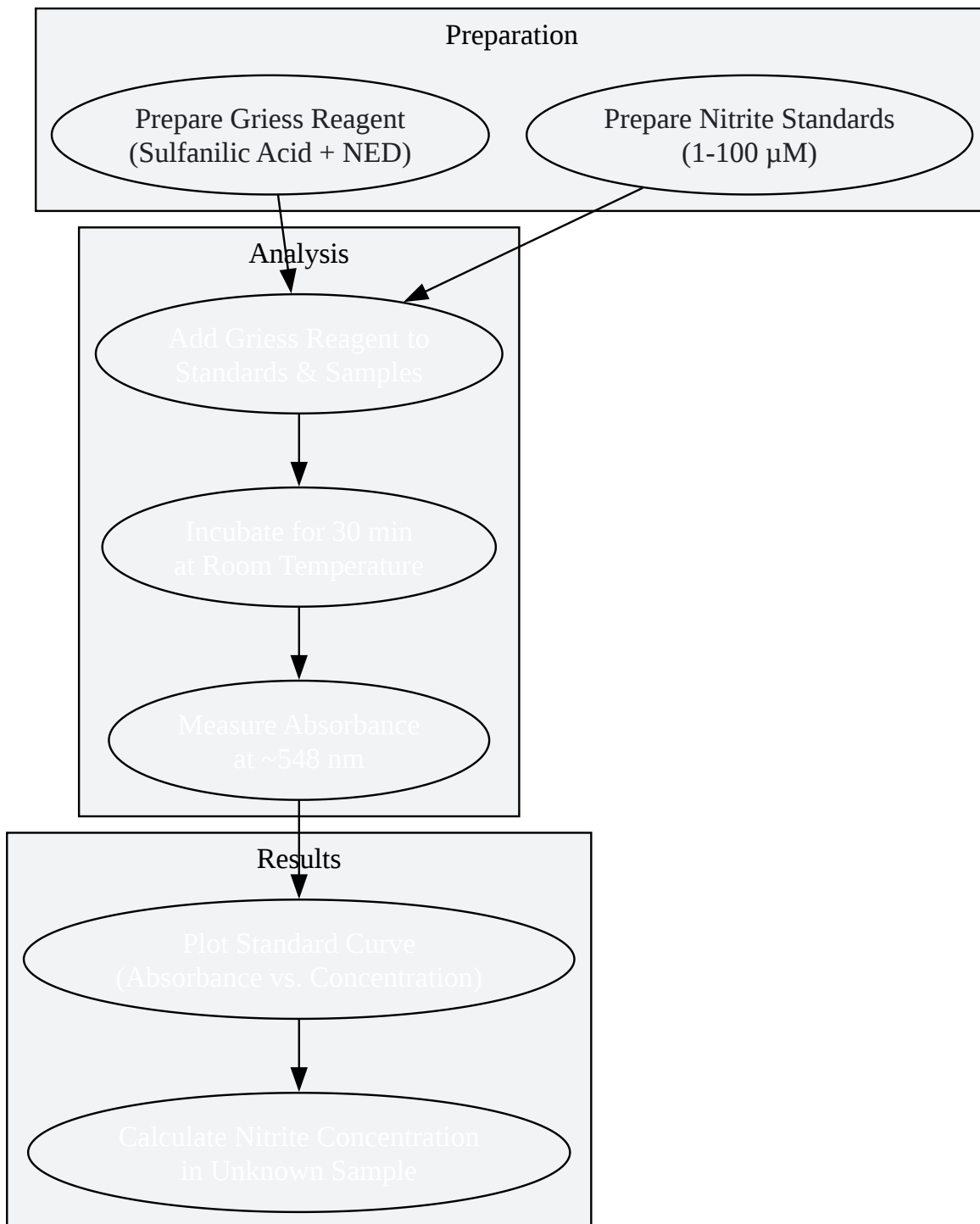
2. Test Procedure:

- Positive Control: Dab a corner of the prepared test paper with a cotton swab saturated in the 15% acetic acid solution and a known sodium nitrite solution. A bright orange color should appear, confirming the paper is reactive.[1]
- Sample Setup: Place the evidence (e.g., clothing with a suspected bullet hole) face down on the emulsion-coated side of the prepared test paper.[11]
- Development: Place a piece of clean, nitrite-free cheesecloth soaked in the 15% acetic acid solution over the back of the evidence item.[1]
- Using a hot press or an iron set to a "cotton" setting, apply heat and pressure to the "sandwich" of paper, evidence, and cheesecloth. The heat vaporizes the acetic acid, which permeates the fabric and facilitates the reaction between any nitrite residues and the chemicals on the paper.[1][11]
- Interpretation: Carefully separate the evidence from the test paper. The appearance of orange specks or a distinct pattern on the paper indicates a positive reaction for nitrites.[1] The density and distribution of this pattern can be photographed and analyzed to estimate the muzzle-to-target distance.

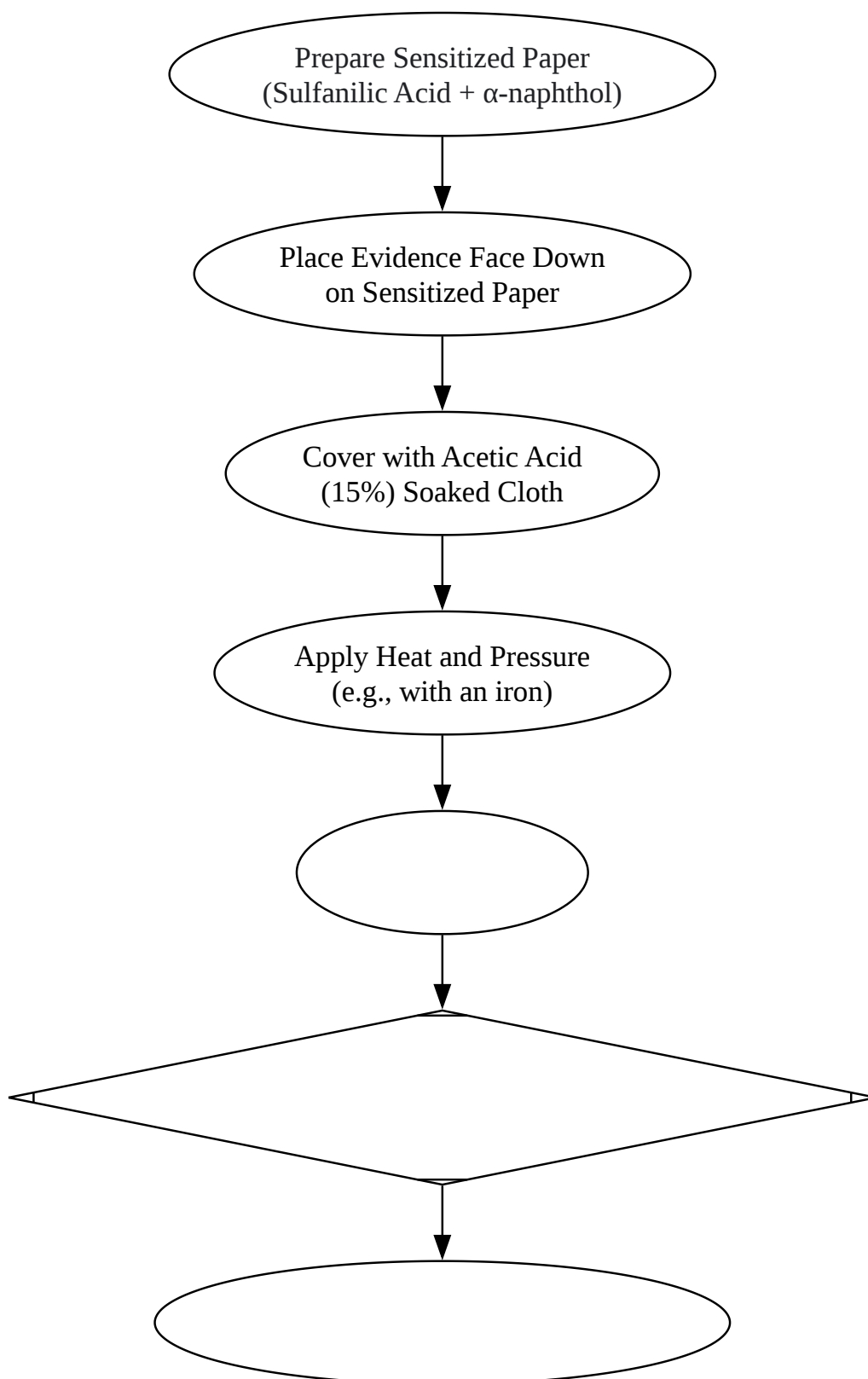
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